

Material Safety Data Sheet (MSDS) for 5,6-Dimethoxypicolinaldehyde

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Compound of Interest

Compound Name: 5,6-Dimethoxypicolinaldehyde

Cat. No.: B169520

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An in-depth technical guide for researchers, scientists, and drug development professionals on the core aspects of **5,6-Dimethoxypicolinaldehyde**, focusing on its material safety, properties, and representative experimental considerations.

Technical Guide: 5,6-Dimethoxypicolinaldehyde

Disclaimer: This document is for informational purposes and should not be used as a substitute for a certified Safety Data Sheet (SDS) provided by the manufacturer. Always consult the original SDS before handling this chemical.

Chemical Identification and Properties

5,6-Dimethoxypicolinaldehyde is a chemical compound with the CAS number 106331-68-4. [1][2] It is also known by its systematic IUPAC name, 5,6-dimethoxypyridine-2-carbaldehyde, and the synonym 2-Pyridinecarboxaldehyde, 5,6-dimethoxy-. [1][3]

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	106331-68-4[1][2]
Molecular Formula	C ₈ H ₉ NO ₃ [1][2]
Molecular Weight	167.16 g/mol [1][2]
SMILES	<chem>COC1ccc(C=O)nc1OC</chem> [2]
InChI Key	FIRAPCOCRVQDEQ-UHFFFAOYSA-N[2]

Table 2: Physical and Chemical Properties

Property	Value
Physical State	Solid[2]
Appearance	Light cream solid[4]
Melting Point	73 - 76 °C (163.4 - 168.8 °F)[4]
Boiling Point	257.7 °C at 760 mmHg[1]
Flash Point	109.7 °C[1]
Density	1.174 g/cm ³ [1]

Hazard Identification and Safety

The compound is classified as hazardous.[2] It is harmful if swallowed, causes serious eye damage, and may cause an allergic skin reaction.[2]

Table 3: GHS Hazard Information

Signal Word	Danger ^[2]
Hazard Statements	H302: Harmful if swallowed. H317: May cause an allergic skin reaction. ^[2] H318: Causes serious eye damage. ^[2]
Precautionary Statements	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P280: Wear protective gloves/ eye protection/ face protection. P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/ doctor if you feel unwell. Rinse mouth. P302 + P352: IF ON SKIN: Wash with plenty of soap and water. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. ^[2] P332 + P313: If skin irritation occurs: Get medical advice/ attention. P501: Dispose of contents/ container to an approved waste disposal plant.

First Aid Measures

Table 4: First Aid Procedures

Exposure	Procedure
Inhalation	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Flush eyes with water as a precaution.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Handling, Storage, and Firefighting

Table 5: Handling and Storage

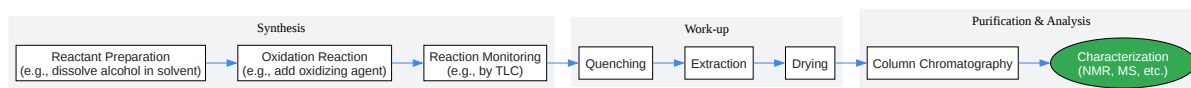
Handling	Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of workday.
Storage	Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature is 2 - 8 °C.
Incompatible Materials	Strong oxidizing agents.[4]

Table 6: Firefighting Measures

Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical or carbon dioxide.
Hazardous Combustion Products	Carbon oxides.
Advice for Firefighters	Wear self-contained breathing apparatus for firefighting if necessary.

Experimental Workflow: A Representative Synthesis

While specific, detailed experimental protocols for **5,6-Dimethoxypicolinaldehyde** were not found in the provided search results, a general workflow for the synthesis of a substituted aldehyde from an alcohol is presented below as a representative example of a potential synthetic route.

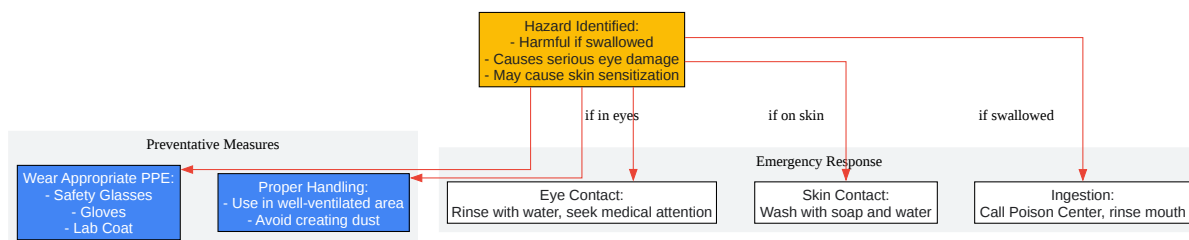


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Caption: A generalized experimental workflow for aldehyde synthesis.

Hazard and Response Logical Flow

The following diagram illustrates the logical relationship between hazard identification and the appropriate response measures for **5,6-Dimethoxypicolinaldehyde**.



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Caption: Logical flow from hazard identification to response.

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References

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